



Application Notes and Protocols for NLRP3 Inflammasome Inhibitors in Mouse Models

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|----------------------|-------------|-----------|
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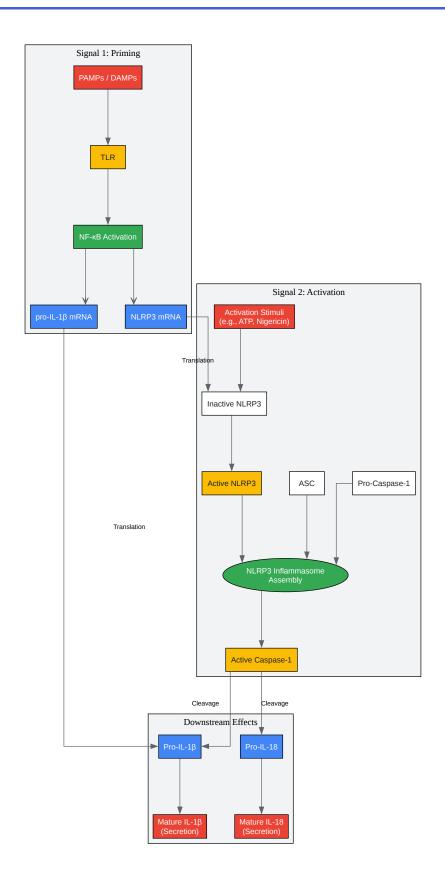
Introduction

The NLRP3 inflammasome is a critical component of the innate immune system, playing a pivotal role in the inflammatory response. Dysregulation of the NLRP3 inflammasome is implicated in a wide range of inflammatory and autoimmune diseases. Consequently, the development of specific NLRP3 inhibitors is a significant area of therapeutic research. Although the specific compound "Nlrp3-IN-62" is not widely documented in publicly available literature, this document provides a comprehensive overview of commonly used and well-characterized NLRP3 inhibitors in mouse models. The following application notes and protocols are designed to serve as a guide for utilizing these inhibitors in preclinical research.

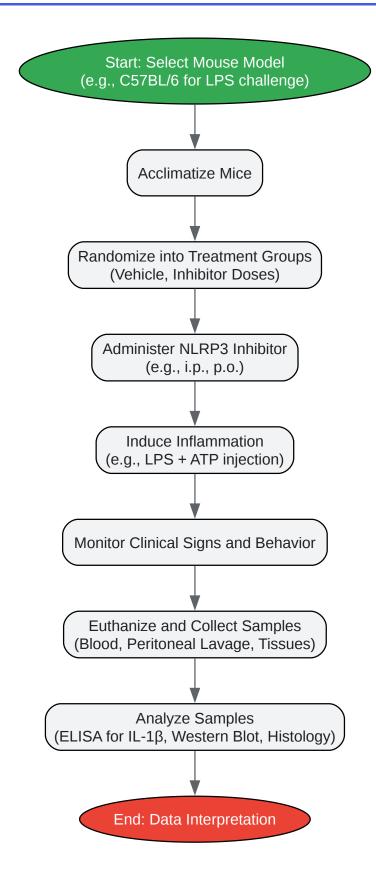
NLRP3 Inflammasome Signaling Pathway

The canonical activation of the NLRP3 inflammasome is a two-step process. The first signal, or "priming," is initiated by pathogen-associated molecular patterns (PAMPs) or damage-associated molecular patterns (DAMPs), leading to the upregulation of NLRP3 and pro-interleukin-1 β (pro-IL-1 β) expression via the NF- κ B pathway. The second signal, triggered by a variety of stimuli including ATP, crystalline substances, and microbial toxins, leads to the assembly of the NLRP3 inflammasome complex. This complex, consisting of NLRP3, the adaptor protein ASC, and pro-caspase-1, facilitates the cleavage of pro-caspase-1 into its active form, caspase-1. Active caspase-1 then cleaves pro-IL-1 β and pro-IL-18 into their mature, pro-inflammatory forms, which are subsequently secreted.[1]

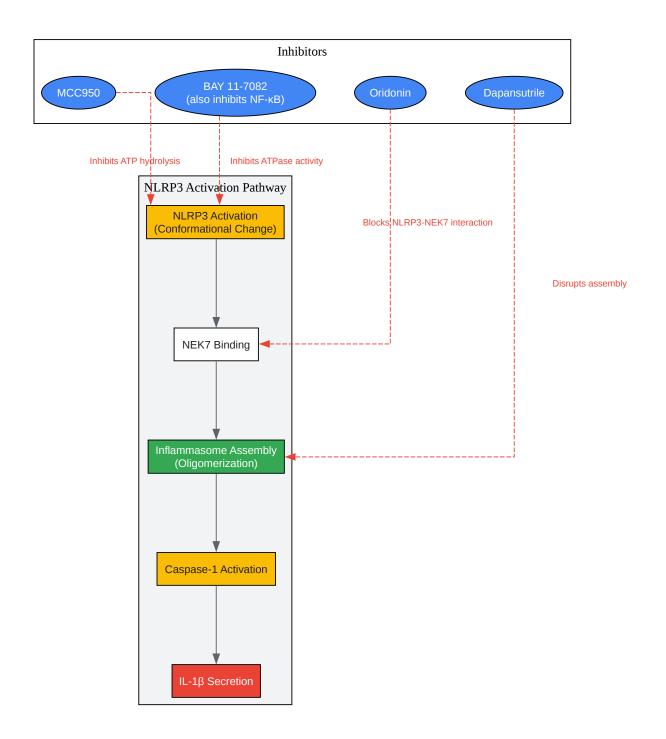












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References

- 1. researchgate.net [researchgate.net]
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